

# Thermal Decomposition of Ferric Ammonium Oxalate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ferric ammonium oxalate*

Cat. No.: *B1630458*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the thermal decomposition of **ferric ammonium oxalate**, also known as ammonium ferrioxalate or ammonium tris(oxalato)ferrate(III), with its hydrated form being  $(\text{NH}_4)_3[\text{Fe}(\text{C}_2\text{O}_4)_3] \cdot 3\text{H}_2\text{O}$ . This compound serves as a precursor for the synthesis of various iron oxides, which have significant applications in catalysis, magnetic materials, and drug delivery systems. Understanding its thermal decomposition pathway is crucial for controlling the properties of the resulting materials. This document details the multi-step decomposition process, identifies the intermediate and final products under different atmospheric conditions, and presents quantitative data from thermal analysis studies. Experimental protocols for relevant analytical techniques are also provided to aid in the replication and further investigation of these processes.

## Introduction

**Ferric ammonium oxalate** is a coordination compound featuring an iron(III) center coordinated to three oxalate ligands.<sup>[1]</sup> Its thermal decomposition is a complex process involving dehydration, the release of gaseous products such as ammonia, carbon dioxide, and carbon monoxide, and the reduction of the iron center. The final solid-state product is typically an iron oxide, the specific phase of which is highly dependent on the reaction atmosphere (e.g., oxidative or inert).<sup>[2][3]</sup> A thorough understanding of the decomposition mechanism, including

the temperature ranges for each step and the nature of the evolved gases, is essential for the tailored synthesis of iron-based nanomaterials.

## Decomposition Pathway and Products

The thermal decomposition of **ferric ammonium oxalate** trihydrate generally proceeds in a stepwise manner. The process can be broadly divided into dehydration, decomposition of the ammonium and oxalate ligands, and the formation of the final iron oxide product.

### Decomposition in an Oxidative Atmosphere (e.g., Air)

In the presence of oxygen, the decomposition process is characterized by the following stages:

- **Dehydration:** The initial step involves the loss of water of hydration.
- **Ligand Decomposition:** Subsequently, the ammonium and oxalate ligands decompose. This stage is complex and involves the evolution of ammonia ( $\text{NH}_3$ ), carbon dioxide ( $\text{CO}_2$ ), and carbon monoxide ( $\text{CO}$ ).
- **Formation of Ferrous Oxalate Intermediate:** Studies on the closely related ferric oxalate have shown the formation of a ferrous oxalate ( $\text{FeC}_2\text{O}_4$ ) intermediate during decomposition even in an oxidative atmosphere.[3]
- **Oxidation to Hematite:** The final stage involves the oxidation of the intermediate iron species to form hematite ( $\alpha\text{-Fe}_2\text{O}_3$ ) as the stable end product. The complete decomposition to  $\alpha\text{-Fe}_2\text{O}_3$  is reported to occur at temperatures around  $275^\circ\text{C}$ .[2]

### Decomposition in an Inert Atmosphere (e.g., Nitrogen, Argon)

Under inert conditions, the decomposition pathway is altered, particularly in the final stages:

- **Dehydration and Ligand Decomposition:** Similar to the process in air, the initial stages involve the loss of water and the decomposition of the ammonium and oxalate ligands with the release of  $\text{NH}_3$ ,  $\text{CO}_2$ , and  $\text{CO}$ .[1]

- Formation of Ferrous Oxalate Intermediate: Ferrous oxalate is also formed as a key intermediate in an inert atmosphere.[3]
- Decomposition of Ferrous Oxalate: The subsequent decomposition of ferrous oxalate in an inert environment leads to a mixture of iron oxides and, in some cases, metallic iron. The final products can include wüstite ( $\text{Fe}_x\text{O}$ ), magnetite ( $\text{Fe}_3\text{O}_4$ ), and  $\alpha$ -iron ( $\alpha\text{-Fe}$ ).[3]

## Quantitative Thermal Analysis Data

The following tables summarize the quantitative data obtained from thermogravimetric analysis (TGA) and differential thermal analysis (DTA) of **ferric ammonium oxalate** trihydrate. The data is primarily based on the findings reported by Hussein et al. (1995) in the "Journal of Analytical and Applied Pyrolysis".[2]

Table 1: Thermal Decomposition Stages of **Ferric Ammonium Oxalate** Trihydrate in Air

Temperature Range (°C)	Mass Loss (%)	Evolved Species	Solid Residue/Intermediate	Process
Ambient - 150	~12%	$\text{H}_2\text{O}$	$(\text{NH}_4)_3[\text{Fe}(\text{C}_2\text{O}_4)_3]$	Dehydration
150 - 275	~68%	$\text{NH}_3$ , $\text{CO}_2$ , $\text{CO}$ , $\text{H}_2\text{O}$	$\text{FeC}_2\text{O}_4$ (intermediate)	Ligand Decomposition
> 275	-	-	$\alpha\text{-Fe}_2\text{O}_3$	Oxidation

Table 2: Thermal Decomposition Stages of **Ferric Ammonium Oxalate** Trihydrate in an Inert Atmosphere

Temperature Range (°C)	Mass Loss (%)	Evolved Species	Solid Residue/Intermediate	Process
Ambient - 150	~12%	H <sub>2</sub> O	(NH <sub>4</sub> ) <sub>3</sub> [Fe(C <sub>2</sub> O <sub>4</sub> ) <sub>3</sub> ]	Dehydration
150 - 300	~60%	NH <sub>3</sub> , CO <sub>2</sub> , CO, H <sub>2</sub> O	FeC <sub>2</sub> O <sub>4</sub> (intermediate)	Ligand Decomposition
> 300	~8%	CO	Fe <sub>3</sub> O <sub>4</sub> , FeO, α-Fe	Intermediate Decomposition

## Experimental Protocols

### Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA)

Objective: To determine the temperature-dependent mass loss and thermal events of **ferric ammonium oxalate**.

Instrumentation: A simultaneous TGA/DTA or TGA/DSC instrument.

Methodology:

- Sample Preparation: A small amount of **ferric ammonium oxalate** trihydrate (typically 5-10 mg) is accurately weighed and placed in an alumina or platinum crucible.
- Instrument Setup:
  - Atmosphere: Dry air or high-purity nitrogen/argon is purged through the furnace at a constant flow rate (e.g., 50 mL/min).
  - Heating Rate: A linear heating rate, typically 10 °C/min, is applied.
  - Temperature Program: The sample is heated from ambient temperature to a final temperature sufficient to ensure complete decomposition (e.g., 600 °C).

- **Data Acquisition:** The mass of the sample and the differential temperature (or heat flow) are continuously recorded as a function of temperature.
- **Data Analysis:** The resulting TGA curve is analyzed to determine the temperature ranges and percentage mass loss for each decomposition step. The DTA curve is used to identify endothermic and exothermic events associated with these steps.

## Evolved Gas Analysis (EGA) by Mass Spectrometry (MS)

**Objective:** To identify the gaseous products evolved during the thermal decomposition.

**Instrumentation:** A TGA instrument coupled to a mass spectrometer via a heated transfer line.

**Methodology:**

- **TGA Protocol:** The TGA experiment is performed as described in section 4.1.
- **MS Setup:** The mass spectrometer is set to monitor a range of mass-to-charge ratios ( $m/z$ ) corresponding to the expected gaseous products (e.g.,  $m/z$  17 for  $\text{NH}_3$ , 18 for  $\text{H}_2\text{O}$ , 28 for  $\text{CO}$ , 44 for  $\text{CO}_2$ ).
- **Data Acquisition:** The ion current for each selected  $m/z$  is recorded as a function of temperature, providing an evolution profile for each gaseous species.
- **Data Correlation:** The gas evolution profiles are correlated with the mass loss steps observed in the TGA data to identify the products of each decomposition stage.<sup>[4][5]</sup>

## X-ray Diffraction (XRD) Analysis of Solid Residues

**Objective:** To identify the crystalline phases of the solid products at different stages of decomposition.

**Methodology:**

- **Sample Preparation:** **Ferric ammonium oxalate** is heated in a furnace to specific temperatures corresponding to the end of each major decomposition step, as determined by TGA. The heating is performed under either an air or an inert atmosphere.

- XRD Measurement: The resulting solid residues are ground into a fine powder and analyzed using a powder X-ray diffractometer.
- Data Analysis: The obtained diffraction patterns are compared with standard diffraction databases (e.g., JCPDS-ICDD) to identify the crystalline phases present in each residue.

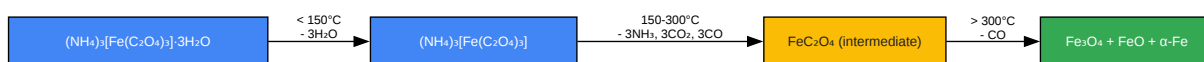
## Visualization of Decomposition Pathways

The following diagrams illustrate the proposed thermal decomposition pathways of **ferric ammonium oxalate** in oxidative and inert atmospheres.



[Click to download full resolution via product page](#)

Caption: Decomposition pathway in an oxidative atmosphere.



[Click to download full resolution via product page](#)

Caption: Decomposition pathway in an inert atmosphere.

## Conclusion

The thermal decomposition of **ferric ammonium oxalate** is a multi-step process that is highly sensitive to the surrounding atmosphere. In an oxidative environment, the final product is hematite ( $\alpha\text{-Fe}_2\text{O}_3$ ), while in an inert atmosphere, a mixture of lower iron oxides ( $\text{Fe}_3\text{O}_4$ ,  $\text{FeO}$ ) and metallic iron can be formed. The process involves a key ferrous oxalate intermediate. A comprehensive understanding of this decomposition behavior, facilitated by techniques such as TGA, DTA, EGA-MS, and XRD, is critical for the controlled synthesis of iron oxide materials with desired phases and properties for various advanced applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scielo.br [scielo.br]
- 2. Ammonium iron(III) oxalate = 98 13268-42-3 [sigmaaldrich.com]
- 3. researchgate.net [researchgate.net]
- 4. rigaku.com [rigaku.com]
- 5. fkit.unizg.hr [fkit.unizg.hr]
- To cite this document: BenchChem. [Thermal Decomposition of Ferric Ammonium Oxalate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630458#thermal-decomposition-products-of-ferric-ammonium-oxalate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)